

A Comparative Guide to m-Xylene-d10 for Researchers

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Compound of Interest

Compound Name: *m*-Xylene-d10

Cat. No.: B055782

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For scientists and professionals in drug development and various research fields, selecting high-purity deuterated solvents is a critical step that can significantly impact experimental outcomes. This guide provides an objective comparison of **m-Xylene-d10** from various suppliers, supported by key specifications and a standardized experimental protocol for independent verification.

Product Specifications at a Glance

To facilitate a direct comparison, the following table summarizes the publicly available quantitative data for **m-Xylene-d10** from prominent chemical suppliers. Researchers should always refer to the lot-specific certificate of analysis for the most accurate information.

Supplier	Product Number	Isotopic Purity (atom % D)	Chemical Purity	CAS Number
Sigma-Aldrich	175919 / 116601	≥ 98% [1]	≥ 99% (GC) [1]	116601-58-2 [1]
LGC Standards	TRC-X749417	Not explicitly stated	Not explicitly stated	116601-58-2 [2]
ARMAR Isotopes	Not specified	High-purity [3]	High-purity [3]	Not specified [3]
Cambridge Isotope Laboratories, Inc.	DLM-313 (p-Xylene-d10)	98%	98%	41051-88-1 [4]

Note: Data for p-Xylene-d10 from Cambridge Isotope Laboratories is included for reference as a similar deuterated xylene product, but researchers should ensure they are selecting the correct isomer for their specific application.

Standardized Experimental Protocol for Performance Evaluation

To independently assess the quality and performance of **m-Xylene-d10** from different suppliers, the following experimental protocol is recommended. This protocol focuses on determining the isotopic enrichment and chemical purity using Gas Chromatography-Mass Spectrometry (GC-MS), a widely accessible and highly sensitive analytical technique.

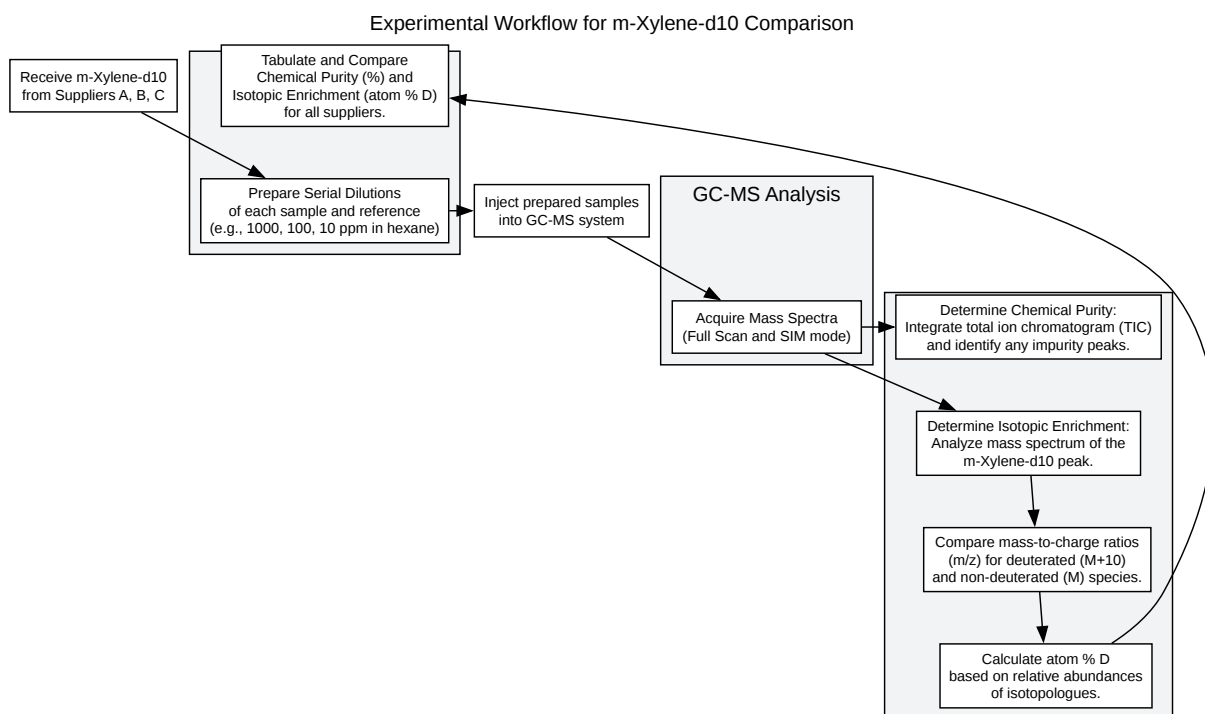
Objective:

To quantitatively determine and compare the isotopic purity (deuterium incorporation) and chemical purity of **m-Xylene-d10** samples from various suppliers.

Materials:

- **m-Xylene-d10** samples from different suppliers
- Undeuterated m-Xylene (as a reference standard)
- High-purity solvent for dilution (e.g., hexane or ethyl acetate, GC grade)
- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS)
- Appropriate GC column for aromatic hydrocarbon separation (e.g., DB-5ms or equivalent)
- Standard laboratory glassware and consumables

Experimental Workflow:



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Caption: Workflow for comparing **m-Xylene-d10** from different suppliers.

Methodology:

- Sample Preparation:

- For each supplier, prepare a stock solution of **m-Xylene-d10** in a high-purity solvent (e.g., hexane).
- Perform serial dilutions to obtain a working concentration suitable for your GC-MS instrument (e.g., 10 µg/mL).
- Prepare a similar dilution of undeuterated m-Xylene as a reference standard.
- GC-MS Analysis:
 - Gas Chromatography Conditions:
 - Injector Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
 - Oven Temperature Program: Start at 50 °C, hold for 2 minutes, ramp to 150 °C at 10 °C/min, and hold for 2 minutes.
 - Injection Volume: 1 µL (split or splitless, depending on concentration)
 - Mass Spectrometry Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Mass Range: Scan from m/z 35 to 200
 - Acquisition Mode: Full Scan to identify any impurities and Selected Ion Monitoring (SIM) to improve sensitivity for specific ions of interest (e.g., m/z 116 for C8D10 and m/z 106 for C8H10).
- Data Analysis and Interpretation:
 - Chemical Purity Assessment:
 - Analyze the Total Ion Chromatogram (TIC) for each sample.
 - The percentage chemical purity can be estimated by dividing the peak area of **m-Xylene-d10** by the total area of all peaks in the chromatogram.

- Identify any impurity peaks by comparing their mass spectra with a library database (e.g., NIST).
- Isotopic Enrichment Determination:
 - Examine the mass spectrum of the **m-Xylene-d10** peak.
 - The molecular ion of fully deuterated m-Xylene (C₈D₁₀) is expected at m/z 116. The molecular ion of undeuterated m-Xylene (C₈H₁₀) appears at m/z 106.
 - The isotopic enrichment (atom % D) can be calculated by comparing the relative intensities of the molecular ion peaks of the fully deuterated species and any partially deuterated species.

Conclusion

The selection of a suitable **m-Xylene-d10** supplier should be based on a combination of the manufacturer's specifications, the price, and, most importantly, independent verification of its purity and isotopic enrichment. The provided protocol offers a standardized approach for researchers to perform their own quality assessment, ensuring the reliability and reproducibility of their experimental results. It is recommended to request a certificate of analysis for the specific lot being purchased to obtain the most accurate and up-to-date quality control data.

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References

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